

Chemical Profile of Pyridine Hydroiodide

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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The table below summarizes the key identifiers and basic physical properties of **pyridine hydroiodide** (PyHI) found in the search results.

Property	Details
CAS Number	18820-83-2 [1] [2]
Chemical Name	Pyridine Hydroiodide [1] [2]
Synonyms	Pyridinium iodide; pyridine hydroiodide [1] [2]
Molecular Formula	C5H6IN [1]
Molecular Weight	207.01 - 207.01231 g/mol [1] [2]
Appearance	White to Light yellow to Light orange powder or crystal [1]
Melting Point	210 °C (decomposes) [1]
Density	2.09 g/cm ³ [1]
Water Solubility	Soluble [1]
Storage	Store at room temperature, keep dry and cool [1]
Primary Application	Used as a precursor for perovskites in photovoltaic applications [2]

Limitations in Available Information

The search results do not contain specific crystallization data for **pyridine hydroiodide**. Key information for protocol development is missing:

- **No Crystallization Parameters:** Essential data such as solubility in various solvents, nucleation kinetics, optimal growth temperatures, and crystal habit are not available.
- **No Detailed Experimental Procedures:** The search results lack step-by-step methodologies for purification, crystal growth (e.g., slow evaporation, cooling crystallization), or characterization.
- **Limited Safety Information:** While one source lists the general signal word "Warning," specific hazard and precautionary statements are incomplete [1].

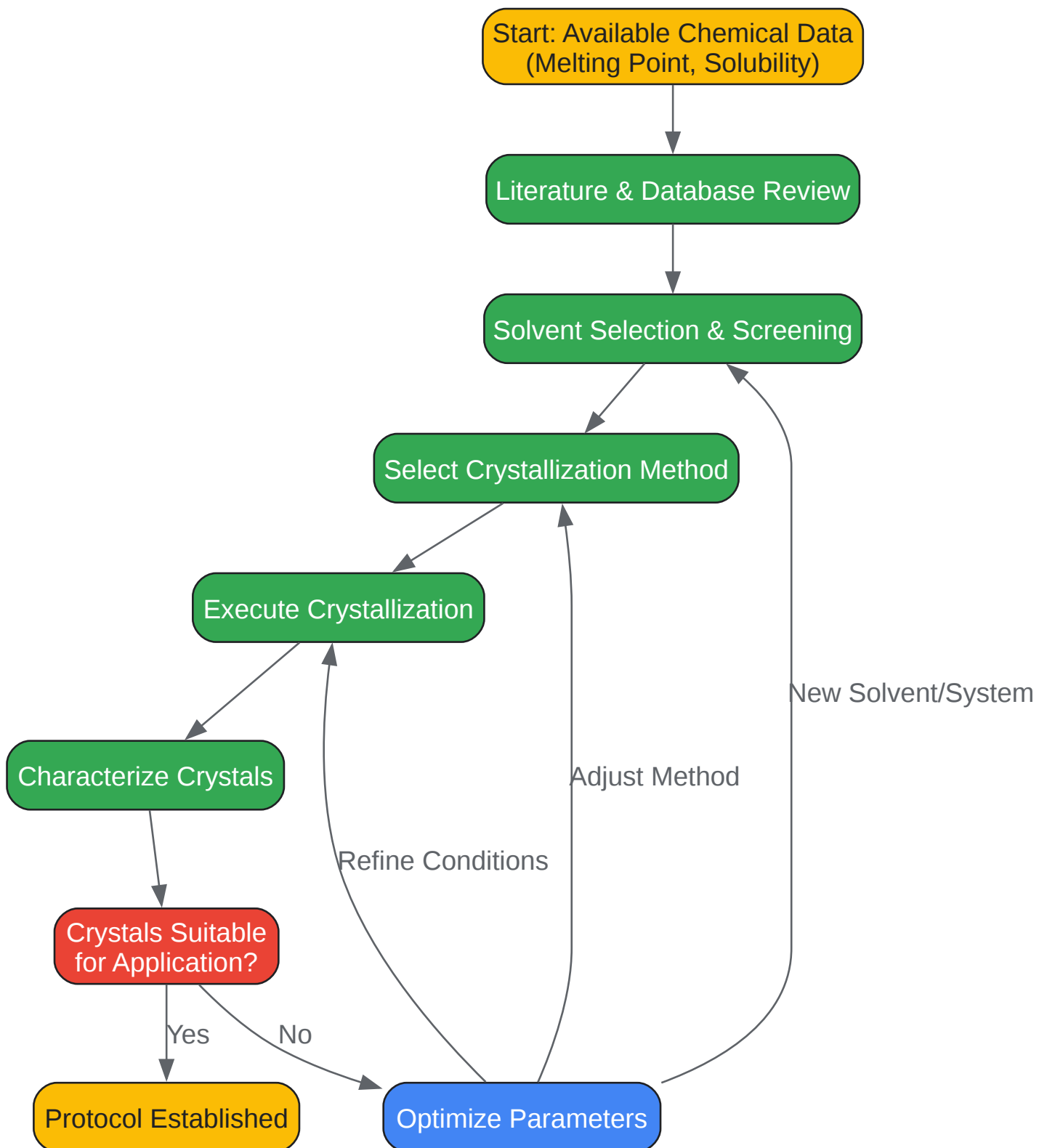
How to Proceed with Experimental Design

Due to the lack of specific data, here are suggestions for developing crystallization protocols:

- **Consult Specialized Literature:** Search for primary research articles in scientific databases (e.g., SciFinder, Reaxys, Web of Science) using the CAS number (18820-83-2) and terms like "crystal growth," "recrystallization," and "polymorphism."
- **Adapt General Principles:** Apply standard organic salt crystallization techniques. Begin with solubility tests in common solvents (water, alcohols, acetonitrile, acetone) and mixed solvent systems.
- **Prioritize Safety:** Pyridine derivatives can be hazardous. Consult Material Safety Data Sheets (MSDS) from reliable suppliers like TCI Chemical [1] before handling.
- **Leverage Available Data:** Use the known melting point (210 °C) and decomposition behavior [1] as a critical benchmark for characterizing your synthesized crystals.

General Workflow for Crystallization

The diagram below outlines a logical, iterative workflow for developing a crystallization process for a compound like **pyridine hydroiodide**, starting from the available information.



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References

1. Pyridium iodide | 18820-83-2 [chemicalbook.com]
2. China Pyridine CAS No.: 18820-83-2 Manufacturers... Hydroiodide [alfachemch.com]

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